

Physical and Chemical Properties of 1,6-Dichloronaphthalene

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Compound of Interest

Compound Name: 1,6-Dichloronaphthalene

Cat. No.: B052920

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1,6-Dichloronaphthalene is a chlorinated aromatic hydrocarbon. An initial review of various sources reveals a slight discrepancy in the reported physical state at ambient temperature. While some sources describe it as a colorless to pale yellow liquid, its reported melting point of 49°C indicates that it exists as a solid at standard room temperature (typically 20-25°C)[1][2]. The liquid state is likely observed at temperatures exceeding its melting point or in the presence of impurities which can depress the melting point.

The compound is characterized by a distinctive odor[1]. It is insoluble in water but demonstrates solubility in organic solvents such as ethanol, ether, chloroform, and DMSO[1][2].

Summary of Physical Properties

The quantitative physical properties of **1,6-Dichloronaphthalene** are summarized in the table below for easy reference and comparison.

Property	Value	Source
Physical State at STP	Low-Melting Solid; White to Off-White Solid	[2]
Appearance/Color	Colorless to pale yellow; White to Off-White	[1] [2]
Odor	Distinctive	[1]
Melting Point	49 °C	[2]
Boiling Point	296.8 ± 13.0 °C (Predicted)	[2]
Density	1.292 g/cm ³ ; 1.336 ± 0.06 g/cm ³ (Predicted)	[2] [3]
Solubility in Water	Insoluble	[1]
Solubility in Organic Solvents	Soluble in ethanol and ether; Slightly soluble in Chloroform and DMSO	[1] [2]

Experimental Protocols for Physical Characterization

Accurate determination of physical properties is fundamental for the identification, purity assessment, and safe handling of chemical compounds. The following sections detail standard laboratory protocols for characterizing the physical state and properties of a solid organic compound like **1,6-Dichloronaphthalene**.

Visual Inspection for Physical State and Appearance

Objective: To qualitatively describe the physical state (solid, liquid, gas), color, and morphology of the compound at ambient temperature.

Methodology:

- **Sample Preparation:** Place a small, representative sample of **1,6-Dichloronaphthalene** on a clean, dry watch glass or in a clear glass vial.

- Observation Environment: Conduct the inspection under good laboratory lighting against both a white and a black background to ensure accurate color and particulate observation [4] [5].
- State Determination: Observe if the substance maintains its shape (solid) or takes the shape of its container (liquid).
- Color and Appearance Assessment: Record the color of the sample (e.g., white, off-white, pale yellow). Note the morphology of the solid, such as crystalline, amorphous, or powder.
- Odor Assessment: Carefully waft the vapors towards the nose to note any characteristic odor. Direct inhalation should be avoided.
- Documentation: Record all observations, including the ambient temperature and any other relevant conditions.

Melting Point Determination (Capillary Method)

Objective: To determine the temperature range over which the solid compound melts, which is a key indicator of purity.

Methodology:

- Sample Preparation: Finely powder a small amount of the solid **1,6-Dichloronaphthalene**.
- Capillary Tube Loading: Tap the open end of a capillary tube into the powdered sample to pack a small amount (2-3 mm in height) of the compound into the sealed end of the tube.
- Apparatus Setup: Place the loaded capillary tube into a melting point apparatus (such as a Thiele tube with a heating oil bath or an automated digital instrument) [1][6]. The capillary tube should be positioned adjacent to the thermometer bulb or the instrument's temperature sensor.
- Heating: Heat the apparatus slowly, at a rate of approximately 1-2°C per minute, as the temperature approaches the expected melting point [6].
- Observation and Recording: Record the temperature at which the first drop of liquid appears (the onset of melting) and the temperature at which the last crystal of the solid melts

(completion of melting). This range is the melting point of the sample[1][2]. A narrow melting point range (typically less than 2°C) is indicative of a pure compound.

Boiling Point Determination (Microscale Method)

Objective: To determine the temperature at which the vapor pressure of the liquid equals the atmospheric pressure. For a high-boiling point compound like **1,6-Dichloronaphthalene**, a microscale method is often preferred.

Methodology:

- **Sample Preparation:** Place a small amount of **1,6-Dichloronaphthalene** into a small test tube or fusion tube.
- **Apparatus Setup:** Invert a sealed-end capillary tube into the test tube containing the sample. Attach the test tube to a thermometer.
- **Heating:** Heat the assembly in a heating bath (e.g., a Thiele tube or an aluminum block heater)[7][8].
- **Observation:** As the temperature rises, a stream of bubbles will emerge from the open end of the inverted capillary tube. Continue heating until a continuous and rapid stream of bubbles is observed.
- **Cooling and Recording:** Remove the heat source and allow the apparatus to cool slowly. The boiling point is the temperature at which the stream of bubbles ceases and the liquid just begins to enter the capillary tube[7].

Solubility Determination

Objective: To qualitatively assess the solubility of **1,6-Dichloronaphthalene** in water and various organic solvents.

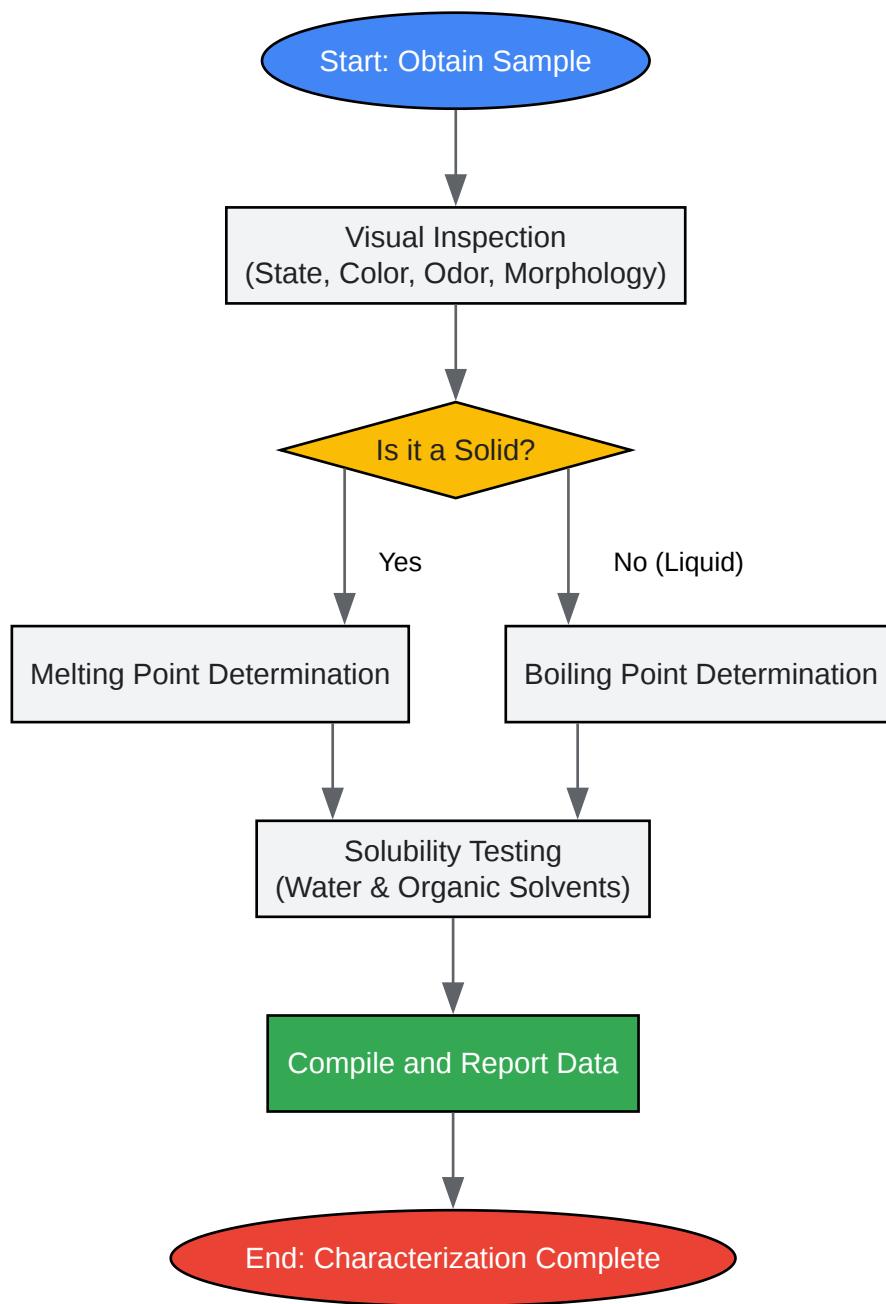
Methodology:

- **Sample and Solvent Preparation:** Place a small, measured amount of **1,6-Dichloronaphthalene** (e.g., 10 mg) into a series of clean, dry test tubes.

- Solvent Addition: To each test tube, add a small, measured volume (e.g., 1 mL) of a different solvent (water, ethanol, ether, chloroform, DMSO)[9][10].
- Mixing: Vigorously shake or vortex each test tube for a set period (e.g., 1 minute) to facilitate dissolution.
- Observation: Observe each test tube to see if the solid has completely dissolved. If it has, the compound is considered soluble in that solvent under the tested conditions. If solid remains, it is considered insoluble or sparingly soluble.
- Documentation: Record the results for each solvent, noting whether the compound is soluble, partially soluble, or insoluble.

Logical Workflow for Physical Characterization

The following diagram illustrates a logical workflow for the physical characterization of a chemical compound such as **1,6-Dichloronaphthalene**.



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Caption: Workflow for the physical characterization of a chemical compound.

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